

Angelicolide: A Review of the Available Scientific Literature

Author: BenchChem Technical Support Team. Date: December 2025



For the attention of: Researchers, scientists, and drug development professionals.

Executive Summary

This technical guide provides a comprehensive review of the currently available scientific literature on **angelicolide**, a coumarin compound of botanical origin. Despite its identification and availability, a thorough search of scientific databases reveals a significant lack of published research specifically detailing its biological activities, quantitative data, experimental protocols, and mechanisms of action. This guide will first address the limited information available on **angelicolide** itself. Subsequently, to provide a relevant contextual framework, this document will present a detailed review of the biological activities of other well-studied phthalides and coumarins isolated from the Angelica genus, as these compounds may offer insights into the potential, yet uninvestigated, properties of **angelicolide**. It is imperative to note that the experimental data and signaling pathways detailed in the latter part of this report pertain to these related compounds and not to **angelicolide** directly.

Angelicolide: Current State of Knowledge

Angelicolide is a known natural product classified as a coumarin. Basic chemical information is available from commercial suppliers.

Chemical Properties of **Angelicolide**:



Property	Value
CAS Number	90826-58-7
Molecular Formula	C24H28O4
Molecular Weight	380.484 g/mol
Compound Type	Coumarin

Despite its availability, extensive literature searches did not yield any primary research articles detailing the anti-inflammatory, anticancer, neuroprotective, or antimicrobial activities of **angelicolide**. Consequently, no quantitative data (e.g., IC₅₀, EC₅₀, MIC values), detailed experimental protocols, or elucidated signaling pathways specific to **angelicolide** can be provided at this time. The references found were largely limited to chemical supplier catalogs and broad reviews of compounds from Angelica species that mention **angelicolide** only in lists of isolated compounds.

Biological Activities of Related Compounds from Angelica Species

Given the absence of specific data on **angelicolide**, this section will review the biological activities of other prominent phthalides and coumarins isolated from various Angelica species. This information is intended to provide a broader understanding of the potential therapeutic activities of compounds from this class and genus.

Anti-inflammatory Activity

Several phthalides from Angelica sinensis have demonstrated significant anti-inflammatory properties. For instance, Tokinolide B has been shown to exert its effects by targeting the orphan nuclear receptor Nur77.[1] Other phthalide monomers have also been investigated for their ability to inhibit the production of pro-inflammatory cytokines.[2]

Table 1: Anti-inflammatory Activity of Phthalides from Angelica sinensis

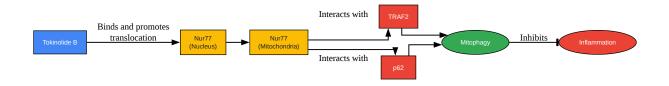


Compound	Assay	Cell Line	Endpoint	IC50 (μM)	Reference
(+)-2	Nitric Oxide (NO) Production	RAW264.7	Inhibition of NO	1.23	[3]
(-)-2	Nitric Oxide (NO) Production	RAW264.7	Inhibition of NO	2.55	[3]
4	Nitric Oxide (NO) Production	RAW264.7	Inhibition of NO	5.55	[3]
(+)-4	Nitric Oxide (NO) Production	RAW264.7	Inhibition of NO	3.89	[3]
(-)-4	Nitric Oxide (NO) Production	RAW264.7	Inhibition of NO	4.15	[3]

- Cell Culture: RAW264.7 macrophage cells are cultured in DMEM supplemented with 10% FBS and 1% penicillin-streptomycin at 37°C in a 5% CO₂ incubator.
- Cell Seeding: Cells are seeded in 96-well plates at a density of 5 x 10⁴ cells/well and allowed to adhere for 24 hours.
- Compound Treatment: Cells are pre-treated with various concentrations of the test compounds for 1 hour.
- LPS Stimulation: Inflammation is induced by adding lipopolysaccharide (LPS) to a final concentration of 1 μg/mL and incubating for 24 hours.
- NO Measurement: The concentration of nitrite (a stable metabolite of NO) in the culture supernatant is measured using the Griess reagent.
- Data Analysis: The absorbance is measured at 540 nm, and the concentration of nitrite is determined from a sodium nitrite standard curve. The IC₅₀ value is calculated as the



concentration of the compound that inhibits 50% of the LPS-induced NO production.



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Caption: Tokinolide B promotes Nur77 translocation to mitochondria, inducing mitophagy and reducing inflammation.

Anticancer Activity

Coumarins and phthalides from various Angelica species have been investigated for their cytotoxic effects against several cancer cell lines. For example, a new coumarin, angedahurin A, isolated from Angelica dahurica, showed significant cytotoxicity against human osteosarcoma MG-63 cells.[4] Another phthalide, riligustilide from Angelica sinensis, has also demonstrated cytotoxic activity.[5]

Table 2: Anticancer Activity of Compounds from Angelica Species

Compound	Cancer Cell Line	Assay	IC ₅₀ (μΜ)	Reference
Angedahurin A	MG-63 (Osteosarcoma)	Cytotoxicity	7.2	[4]
Riligustilide	HCT-8 (Colon)	Cytotoxicity	6.79	[5]
Riligustilide	HepG2 (Liver)	Cytotoxicity	7.92	[5]
Riligustilide	A549 (Lung)	Cytotoxicity	13.82	[5]

Cell Seeding: Cancer cells (e.g., MG-63) are seeded into 96-well plates at a density of 5,000 cells per well and incubated for 24 hours.

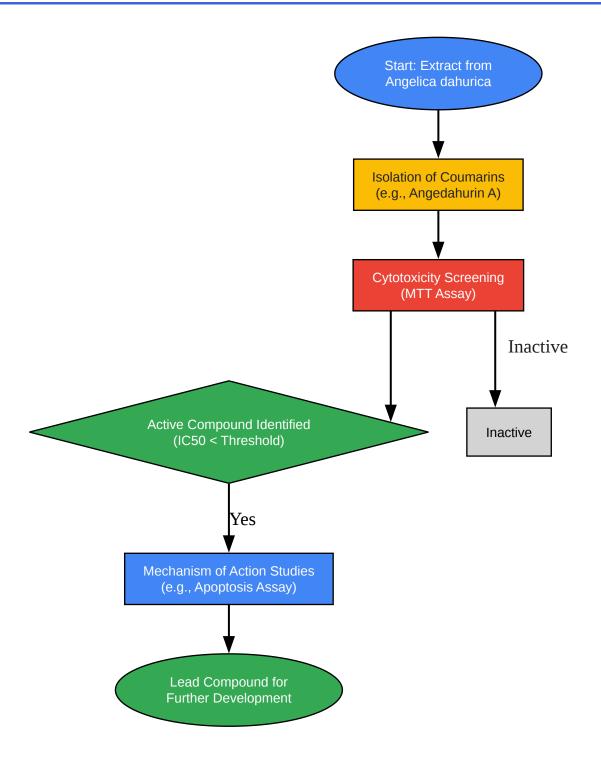






- Compound Treatment: The cells are treated with various concentrations of the test compound for 48 hours.
- MTT Addition: 20 μ L of MTT solution (5 mg/mL in PBS) is added to each well, and the plate is incubated for another 4 hours at 37°C.
- Formazan Solubilization: The medium is removed, and 150 μ L of DMSO is added to each well to dissolve the formazan crystals.
- Absorbance Measurement: The absorbance is measured at 490 nm using a microplate reader.
- Data Analysis: The cell viability is calculated as a percentage of the control (untreated cells),
 and the IC₅₀ value is determined.





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Caption: Workflow for the isolation and evaluation of anticancer compounds from Angelica species.

Neuroprotective Effects



Phthalides from Angelica sinensis have also been shown to possess neuroprotective properties. Ligustilide, Z-butylidenephthalide, and tokinolide A exhibited significant neuroprotective effects against glutamate-induced injury in SH-SY5Y cells.[5][6]

Table 3: Neuroprotective Activity of Phthalides from Angelica sinensis

Compound	Model	Cell Line	Effect	Reference
Ligustilide	Glutamate- induced injury	SH-SY5Y	Significant neuroprotection	[5][6]
Z- butylidenephthali de	Glutamate- induced injury	SH-SY5Y	Significant neuroprotection	[5][6]
Tokinolide A	Glutamate- induced injury	SH-SY5Y	Significant neuroprotection	[5]

- Cell Culture: Human neuroblastoma SH-SY5Y cells are cultured in a suitable medium.
- Cell Seeding: Cells are seeded in 96-well plates and differentiated into a neuronal phenotype.
- Compound Pre-treatment: Differentiated cells are pre-treated with the test compounds for a specified period.
- Induction of Injury: Neurotoxicity is induced by exposing the cells to a high concentration of glutamate.
- Cell Viability Assessment: After the incubation period with glutamate, cell viability is assessed using a method such as the MTT assay.
- Data Analysis: The protective effect of the compound is determined by comparing the viability of cells treated with the compound and glutamate to those treated with glutamate alone.

Conclusion



While **angelicolide** is an identified coumarin from the Angelica genus, there is a notable absence of published scientific literature detailing its biological activities and mechanisms of action. This presents a significant knowledge gap and an opportunity for future research. In contrast, other phthalides and coumarins from Angelica species have been shown to possess promising anti-inflammatory, anticancer, and neuroprotective properties. The data and protocols presented in this guide for these related compounds can serve as a valuable reference for researchers interested in investigating the potential therapeutic effects of **angelicolide** and other phytochemicals from this important medicinal plant genus. Further studies are warranted to isolate and characterize the bioactivities of **angelicolide** to determine if it shares the therapeutic potential of its chemical relatives.

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